

# Standard Operating Procedure for the Safe Handling of 2-Methoxyethyl Chloroacetate

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## Compound of Interest

Compound Name: 2-Methoxyethyl Chloroacetate

CAS No.: 13361-36-9

Cat. No.: B081098

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## Preamble and Scope

This document provides a comprehensive guide for the safe handling of **2-Methoxyethyl chloroacetate** (CAS No. 10363-73-2) for researchers, scientists, and professionals in drug development. **2-Methoxyethyl chloroacetate** is a reactive chemical intermediate, classified as an alkylating agent and a combustible liquid that is a skin and eye irritant. Due to its chemical nature, it requires stringent safety protocols to mitigate risks of exposure and physical hazards. This standard operating procedure (SOP) outlines the necessary precautions, personal protective equipment (PPE), and emergency procedures to ensure a safe laboratory environment.

## Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards is critical before handling **2-Methoxyethyl chloroacetate**.

### 2.1. Physicochemical Properties

Property	Value	Source
CAS Number	10363-73-2	TCI
Molecular Formula	C <sub>5</sub> H <sub>9</sub> ClO <sub>3</sub>	TCI
Molecular Weight	152.58 g/mol	TCI
Appearance	Colorless to light yellow liquid	TCI
Boiling Point	184-186 °C	TCI
Flash Point	87 °C	TCI
Density	1.19 g/cm <sup>3</sup>	TCI

## 2.2. Toxicological Hazards

Direct toxicological data for **2-Methoxyethyl chloroacetate** is limited. Therefore, a conservative approach is warranted, drawing analogies from structurally similar compounds such as other chloroacetates and methoxyethyl derivatives.

- Skin and Eye Irritation: **2-Methoxyethyl chloroacetate** is confirmed to cause skin and serious eye irritation.[1]
- Acute Toxicity: Related chloroacetate compounds are known to be toxic if swallowed, in contact with skin, or if inhaled.[2][3] For instance, ethyl 2-chloroacetoacetate has an oral LD50 of 402 mg/kg in rats.[4]
- Respiratory Irritation: Inhalation may cause respiratory tract irritation.[2]
- Reproductive Toxicity: The methoxyethyl moiety is associated with reproductive and developmental toxicity.[5] For example, 2-methoxyethyl acetate is known to potentially impair fertility or harm an unborn child.[5] Therefore, **2-Methoxyethyl chloroacetate** should be handled as a suspected reproductive toxin.[6][7][8][9][10]
- Alkylating Agent: As a chloroacetate, this compound is an alkylating agent. Alkylating agents are often reactive and can have mutagenic or carcinogenic properties, although specific data for this compound is unavailable.

### 2.3. Physical and Chemical Hazards

- **Combustibility:** It is a combustible liquid and should be kept away from heat, sparks, and open flames.[2]
- **Reactivity:** It is incompatible with strong acids, strong bases, oxidizing agents, and reducing agents.[4] Contact with these materials should be avoided. Hazardous decomposition products upon combustion include hydrogen chloride, carbon monoxide, and carbon dioxide.  
[3][4]

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to protection, starting with engineering controls and supplemented by appropriate PPE, is mandatory.

### 3.1. Engineering Controls

All manipulations of **2-Methoxyethyl chloroacetate** that could generate vapors, mists, or aerosols must be conducted within a certified chemical fume hood.[2][11] The fume hood provides primary containment and protects the user from inhalation exposure.

### 3.2. Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Viton®, Butyl rubber). Double-gloving is recommended.	To prevent skin contact and absorption. Chloroacetates can be absorbed through the skin.[12]
Eye and Face Protection	Chemical safety goggles and a full-face shield.	To protect against splashes and vapors that can cause serious eye irritation or damage.
Body Protection	A chemical-resistant lab coat, worn fully buttoned, and a chemical-resistant apron.	To protect against skin contact from spills.
Footwear	Closed-toe shoes made of a non-porous material.	To protect feet from spills.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge may be required for certain operations, such as large-scale transfers or in the event of a ventilation failure.	To prevent inhalation of harmful vapors.

## Standard Operating Protocols

### 4.1. Pre-Handling Checklist

- Verify that the chemical fume hood is functioning correctly.
- Ensure an emergency eyewash and safety shower are accessible and unobstructed.[4]
- Assemble all necessary equipment and reagents.
- Don all required PPE as outlined in section 3.2.

### 4.2. Handling and Dispensing

- Perform all transfers of **2-Methoxyethyl chloroacetate** within the chemical fume hood.
- Use a syringe or pipette for transferring small volumes to minimize the risk of spills.
- For larger volumes, use a sealed dispensing system or a funnel.
- Keep containers of **2-Methoxyethyl chloroacetate** sealed when not in use.

#### 4.3. During the Reaction

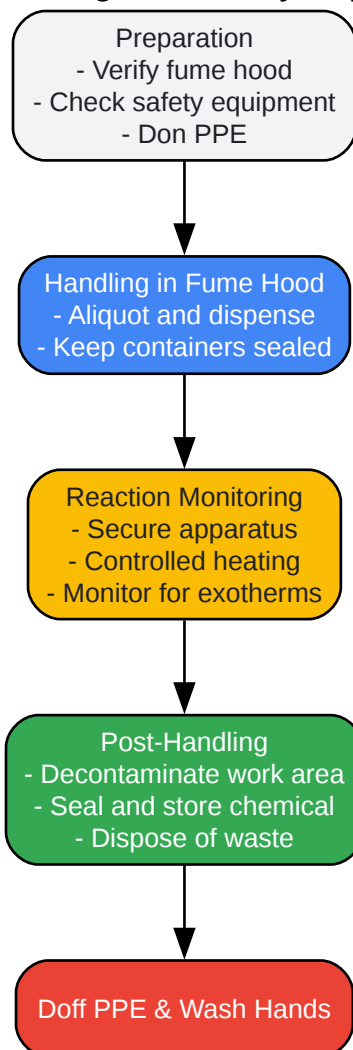
- Ensure the reaction apparatus is properly assembled and secured.
- If heating the reaction, use a heating mantle with a temperature controller. Do not use an open flame.
- Maintain constant vigilance of the reaction, especially if there is a potential for exothermic activity.

#### 4.4. Post-Handling and Decontamination

- Wipe down the work area within the fume hood with a suitable decontaminating solution (e.g., a mild soap and water solution), followed by a clean water rinse.
- Properly seal and store the **2-Methoxyethyl chloroacetate** container.
- Dispose of all contaminated materials as hazardous waste.
- Remove PPE in the correct order to prevent self-contamination and wash hands thoroughly with soap and water.[\[11\]](#)

#### Diagram 1: Safe Handling Workflow

## Workflow for Handling 2-Methoxyethyl Chloroacetate



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Caption: A stepwise workflow for the safe handling of **2-Methoxyethyl chloroacetate**.

## Storage Requirements

- Store **2-Methoxyethyl chloroacetate** in a cool, dry, and well-ventilated area.
- Keep the container tightly closed and clearly labeled with the chemical name and all relevant hazard warnings.
- Store away from incompatible materials such as strong acids, strong bases, oxidizing agents, and reducing agents.[4]

- Use secondary containment to prevent the spread of material in case of a leak.

## Emergency Procedures

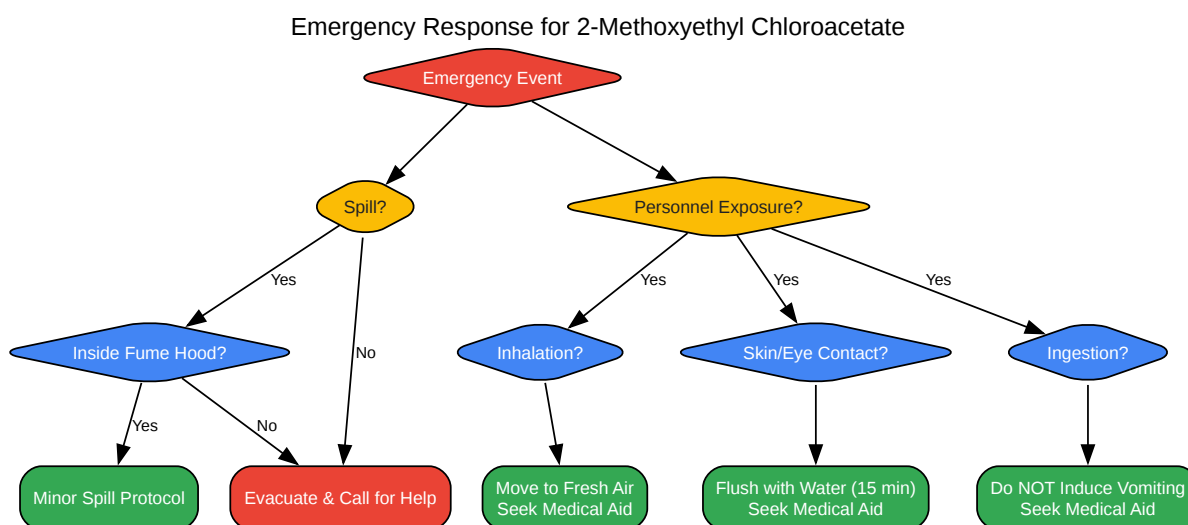
### 6.1. Spills

- Minor Spill (inside a fume hood):
  - Alert personnel in the immediate vicinity.
  - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
  - Collect the absorbent material into a sealed, labeled container for hazardous waste disposal.
  - Decontaminate the area.
- Major Spill (outside a fume hood):
  - Evacuate the laboratory immediately.
  - Alert emergency services and the institutional safety office.
  - Restrict access to the area.
  - Cleanup should only be performed by trained emergency response personnel.

### 6.2. Personnel Exposure

- Inhalation: Move the individual to fresh air. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Diagram 2: Emergency Response Decision Tree



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Caption: A decision tree for responding to emergencies involving **2-Methoxyethyl chloroacetate**.

## Waste Disposal

All waste materials contaminated with **2-Methoxyethyl chloroacetate**, including empty containers, used PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste. Follow all institutional, local, and national regulations for hazardous waste disposal. Do not pour this chemical down the drain.

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